In-Depth Technical Guide to Entellan® new Mounting Medium

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Compound of Interest

Compound Name:	*Entellan*
CAS No.:	*109223-77-0*
Cat. No.:	*B012768*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical composition and physical properties of **Entellan**® new, a rapid, water-free mounting medium for microscopy. The information is compiled from technical data sheets and safety data sheets to assist researchers in its appropriate application.

Core Chemical Composition

Entellan® new is a xylene-based mounting medium. Its primary components consist of a proprietary mixture of acrylic acid ester polymers dissolved in a xylene isomer mixture.[1][2] The specific formulation of the "mixed acrylates" is not publicly disclosed by the manufacturer. However, for similar products, the concentration of the polymer of mixed acrylates is approximately 40% (w/w), dissolved in 60% (w/w) xylene. The xylene acts as a clearing agent and solvent, which evaporates after application, leaving the hardened polymer to permanently fix the coverslip.

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A related product, **Entellan**®, utilizes toluene as the solvent for the mixed acrylates. It is crucial for users to select the appropriate mounting medium based on their tissue clearing solvent to ensure compatibility and optimal optical clarity.

Physicochemical Properties

The physical and chemical characteristics of **Entellan**® new are critical for its performance in microscopy applications. These properties ensure a clear, stable, and durable preparation for long-term archiving.

Property	Value	Reference
Appearance	Colorless, viscous liquid	
Solvent	Xylene (isomer mixture)	[1][2]
Polymer	Polymer of mixed acrylates	[1][2]
Refractive Index (n 20/D)	1.490 - 1.500	
Density (d 20°C/4°C)	0.94 - 0.96 g/cm³	
Viscosity (20°C)	250 - 600 mPa·s	[1]
Flash Point	23 °C	
Boiling Point	137 - 143 °C	

Experimental Protocol: Standard Mounting Procedure

The following protocol outlines the standard procedure for using **Entellan**® new for the permanent mounting of dehydrated biological specimens.

Materials:

- Microscope slides with dehydrated and cleared tissue sections
- Coverslips

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- **Entellan**® new mounting medium
- Dropper or applicator stick
- Fume hood

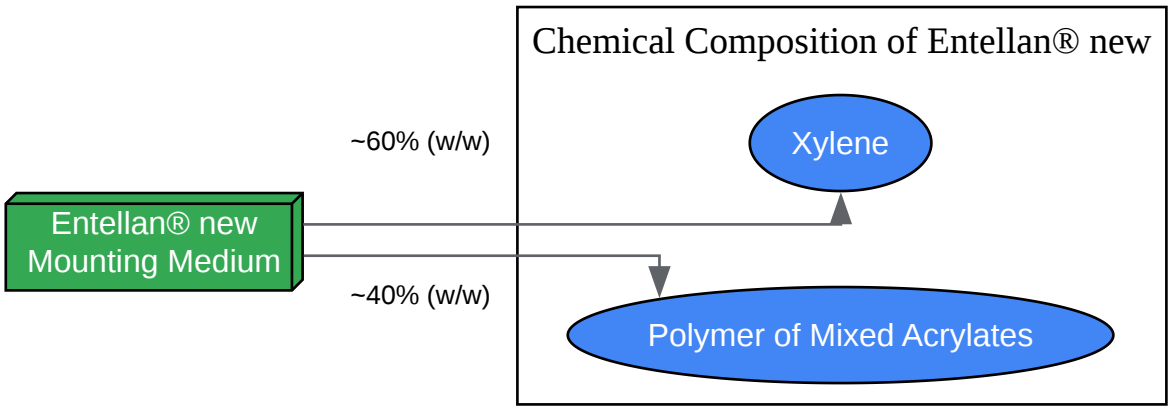
Procedure:

- Final Clearing: Ensure the tissue specimen on the microscope slide has been thoroughly dehydrated through a graded series of ethanol and has been cleared in xylene. This is a critical step to prevent turbidity or cloudiness in the final preparation.
- Application of Mounting Medium: In a well-ventilated fume hood, place the microscope slide on a level surface. Dispense one to two drops of **Entellan**® new directly onto the tissue section. The amount will vary depending on the size of the coverslip.
- Applying the Coverslip: Hold a clean coverslip at a 45-degree angle to the slide. Touch one edge of the coverslip to the slide, adjacent to the mounting medium. Slowly lower the coverslip onto the slide, allowing the **Entellan**® new to spread evenly and displace any air bubbles.
- Drying and Curing: Place the slide on a flat surface in a well-ventilated area to dry. The xylene will evaporate, and the acrylic polymer will harden. This process typically takes several hours at room temperature but can be accelerated by placing the slides in a warm oven (approximately 40-50°C).
- Cleaning: Once the mounting medium has hardened, any excess can be carefully removed from the edges of the coverslip using a razor blade or a cloth lightly dampened with xylene.

Visualizations

The following diagrams illustrate the chemical composition and a typical workflow for using a xylene-based mounting medium.

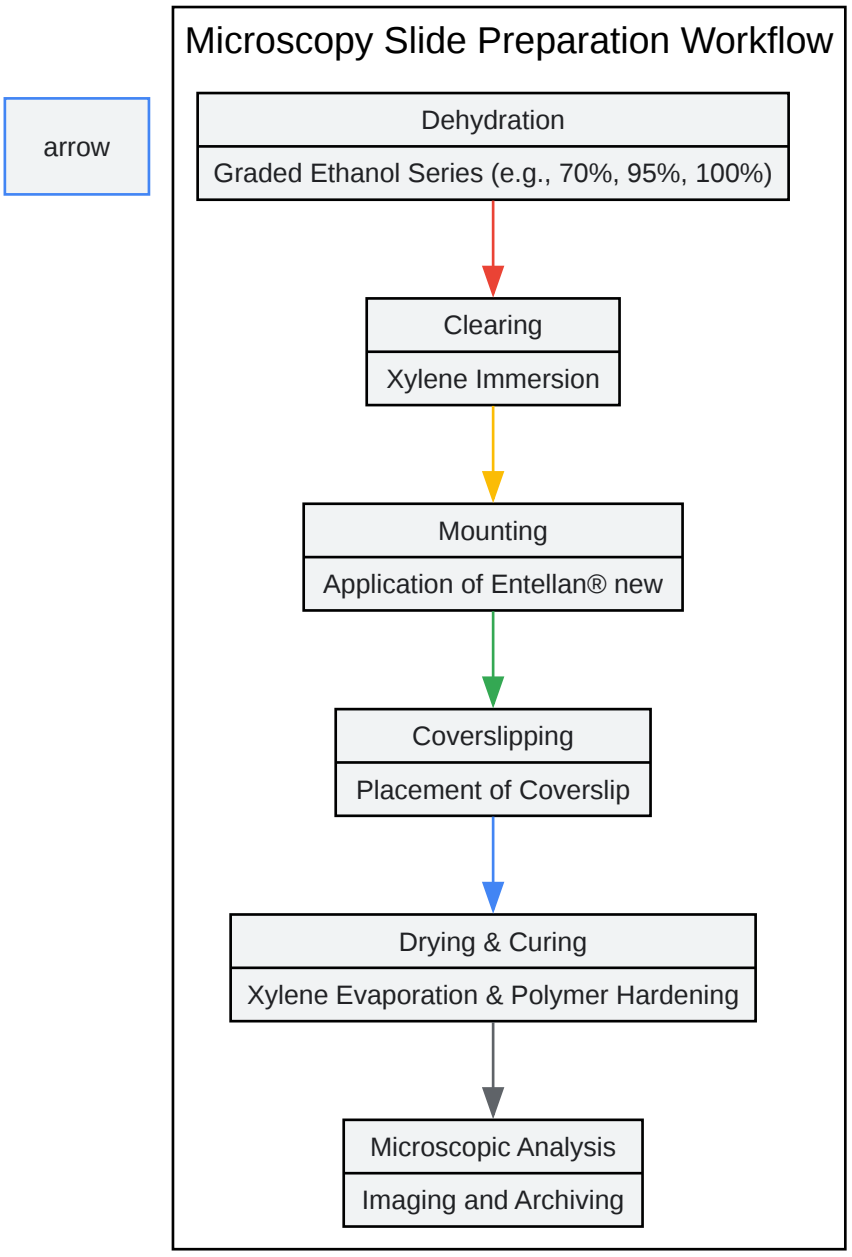
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Caption: General chemical composition of **Entellan**® new mounting medium.

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Caption: Standard workflow for preparing microscope slides with a xylene-based mounting medium.

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References

- 1. merckmillipore.com [merckmillipore.com]
- 2. emsdiasum.com [emsdiasum.com]

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